

# Acetimidohydrazide Hydrochloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Acetimidohydrazide hydrochloride

Cat. No.: B7945175

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CAS Number: 39254-63-2

## Abstract

This technical guide provides a detailed overview of **Acetimidohydrazide hydrochloride** (also known as Acetamidrazone hydrochloride), a valuable reagent in synthetic organic chemistry. This document is intended for researchers, scientists, and drug development professionals, offering in-depth information on its chemical and physical properties, a detailed experimental protocol for its synthesis, and its application as a precursor in the synthesis of heterocyclic compounds. While specific biological activity for **Acetimidohydrazide hydrochloride** is not extensively documented, its role as a building block for potentially bioactive molecules, such as 1,2,4-triazines, is highlighted.

## Introduction

**Acetimidohydrazide hydrochloride**, with the CAS number 39254-63-2, is a chemical intermediate belonging to the class of amidrazones. Its structure, featuring both an imine and a hydrazide functional group, makes it a versatile precursor for the synthesis of a variety of heterocyclic systems. This guide aims to consolidate the available technical information on this compound, providing a valuable resource for its effective utilization in research and development.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Acetimidohydrazide hydrochloride** is presented in Table 1. This data is essential for its handling, storage, and application in chemical reactions.

Table 1: Chemical and Physical Properties of **Acetimidohydrazide Hydrochloride**

Property	Value	Reference(s)
CAS Number	39254-63-2	[1][2]
Molecular Formula	C2H8ClN3	[1][2]
Molecular Weight	109.56 g/mol	[1][2]
Melting Point	131-132 °C	[1][2]
Boiling Point	147.8 °C at 760 mmHg	[1]
Flash Point	43.2 °C	[1]
Appearance	White to light yellow crystal powder	[1]
Synonyms	Acetamidrazone hydrochloride, N-aminoethanimidamide hydrochloride	[1][2][3]

## Synthesis of Acetimidohydrazide Hydrochloride

While various synthetic routes may exist, a documented one-step process involves the reaction of an amidine hydrochloride with hydrazine hydrate. The following experimental protocol is based on this approach.

### Experimental Protocol: One-Step Synthesis

This protocol describes the synthesis of **Acetimidohydrazide hydrochloride** from Acetamidine hydrochloride and hydrazine hydrate.

Materials:

- Acetamidine hydrochloride

- Hydrazine hydrate
- Ethanol

Procedure:

- Cool a suspension of Acetamidine hydrochloride in ethanol to 5 °C.
- Slowly add hydrazine hydrate to the cooled suspension while stirring under reduced pressure.
- Continue stirring the reaction mixture at 5 °C for an additional 2 hours.
- Remove the ethanol by evaporation under vacuum.
- The resulting solid is dried to yield **Acetimidohydrazide hydrochloride** as colorless crystals.

Expected Yield: Approximately 95%.

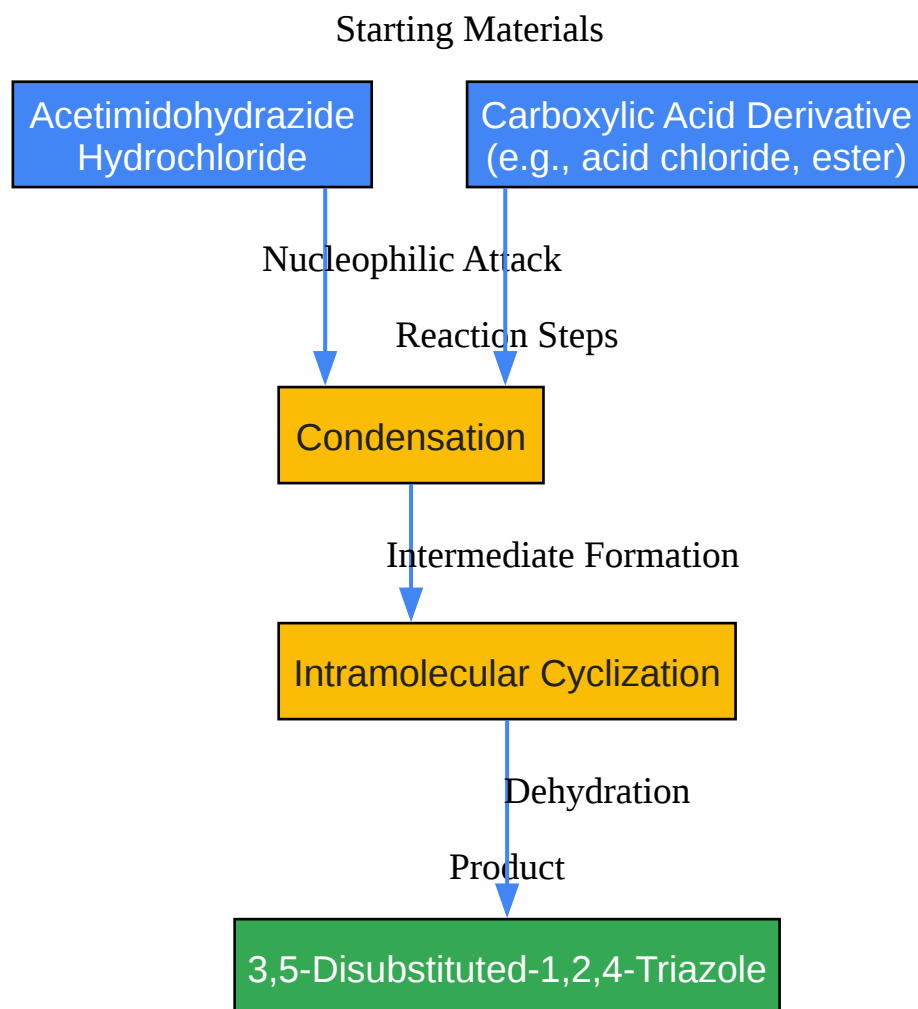
Note: This protocol is a general guideline and may require optimization based on specific laboratory conditions and desired scale.

## Applications in Heterocyclic Synthesis

**Acetimidohydrazide hydrochloride** serves as a key building block for the synthesis of various heterocyclic compounds, most notably 1,2,4-triazoles and 1,2,4-triazines. These scaffolds are of significant interest in medicinal chemistry due to their presence in a wide range of biologically active molecules.

## Synthesis of 3,5-Disubstituted-1,2,4-Triazoles

A common application of **Acetimidohydrazide hydrochloride** is in the synthesis of 3,5-disubstituted-1,2,4-triazoles. This is typically achieved through condensation and cyclization reactions with various electrophilic partners. A general workflow for this synthesis is depicted in the following diagram.



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Caption: General workflow for the synthesis of 3,5-disubstituted-1,2,4-triazoles.

## Biological Significance

While direct studies on the biological activity of **Acetimidohydrazide hydrochloride** are limited, the broader class of hydrazide-hydrazone derivatives has been extensively investigated for their therapeutic potential. Numerous studies have reported their antimicrobial, antifungal, and antibacterial activities.[4][5][6][7][8] Therefore, **Acetimidohydrazide hydrochloride** serves as a valuable starting material for the synthesis of novel compounds with potential applications in drug discovery. The biological evaluation of triazoles and other heterocycles derived from this compound is an active area of research.

## Safety and Handling

**Acetimidohydrazide hydrochloride** should be handled with care in a well-ventilated area, using appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

## Conclusion

**Acetimidohydrazide hydrochloride** is a versatile and valuable chemical intermediate with significant applications in the synthesis of heterocyclic compounds. This guide has provided a comprehensive overview of its properties, a detailed synthesis protocol, and its utility as a precursor for potentially bioactive molecules. Further research into the direct biological activities of this compound and the exploration of its derivatives in medicinal chemistry are warranted.

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